

Essential Safety and Operational Guide for Handling Myosin V-IN-1

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Compound of Interest

Compound Name: Myosin V-IN-1

Cat. No.: B10857966

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Myosin V-IN-1**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

I. Understanding the Compound: Myosin V-IN-1

Myosin V-IN-1 is a potent and selective inhibitor of Myosin V, a motor protein involved in intracellular transport along actin filaments.^{[1][2]} It functions by slowing the actin-activated Myosin V ATPase, specifically by inhibiting the release of ADP from the actomyosin complex.^[1]^[2] Due to its biological activity, appropriate handling and safety precautions are necessary.

Chemical Properties	
IUPAC Name	3-({[3-({[3-[4-(morpholin-4-yl)phenyl]-1H-pyrazolo[3,4-d]pyrimidin-6-yl]amino)phenyl]methyl}sulfanyl)benzoic acid
CAS Number	1259177-59-7 ^[1]
Physical Form	Solid
Solubility	Soluble in DMSO ^{[2][3]}
Storage Temperature	Store at -20°C or -80°C ^{[1][3]}

II. Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Myosin V-IN-1** to ensure that the appropriate PPE is selected. The following table summarizes the recommended PPE for handling this compound in a laboratory setting.

Protection Type	Required Equipment	Specifications and Best Practices
Eye and Face Protection	Tight-sealing safety goggles or a face shield.[4]	Goggles should provide a complete seal around the eyes. A face shield offers additional protection against splashes.[4][5]
Skin and Body Protection	Chemical-resistant lab coat or gown.[4][5]	Gowns should be disposable, lint-free, and resistant to chemical permeation. They should fasten at the back and have long sleeves with elastic or knit cuffs.[6]
Protective gloves.[4][5]	Nitrile gloves are commonly used.[5] For handling hazardous drugs, it is recommended to wear two pairs of chemotherapy-rated gloves.[7]	
Respiratory Protection	NIOSH/MSHA approved respirator.	To be used if exposure limits are exceeded, if irritation is experienced, or when working with the solid form that may generate dust.[4] A fit-tested N95 respirator or higher may be appropriate depending on the risk assessment.
Foot Protection	Closed-toe shoes.[5]	Shoes should be made of a non-porous material to prevent absorption of spills.

III. Handling and Operational Procedures

Engineering Controls:

- Ventilation: Handle **Myosin V-IN-1** in a well-ventilated area.^[4] A chemical fume hood or a laboratory with local exhaust ventilation is required to minimize inhalation exposure.^[4]
- Safety Stations: Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.^[4]

Step-by-Step Handling Protocol:

- Preparation:
 - Read the Safety Data Sheet (SDS) for **Myosin V-IN-1** thoroughly before beginning any work.
 - Don all required PPE as outlined in the table above.
 - Prepare the work area within a certified chemical fume hood.
- Weighing and Reconstitution:
 - If working with the solid form, carefully weigh the required amount in the fume hood to avoid generating dust.
 - For reconstitution, slowly add the recommended solvent (e.g., DMSO) to the solid compound.^[2]^[3] Sonication may be necessary to aid dissolution.^[2]
- Experimental Use:
 - When performing experiments, handle all solutions containing **Myosin V-IN-1** with care to avoid splashes and aerosol generation.
 - Keep all containers tightly closed when not in use.^[4]
- Post-Handling:
 - Wipe down the work area with an appropriate deactivating solution or cleaning agent.
 - Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use items in the designated chemical waste stream.

- Wash hands thoroughly with soap and water after removing gloves.

IV. Disposal Plan

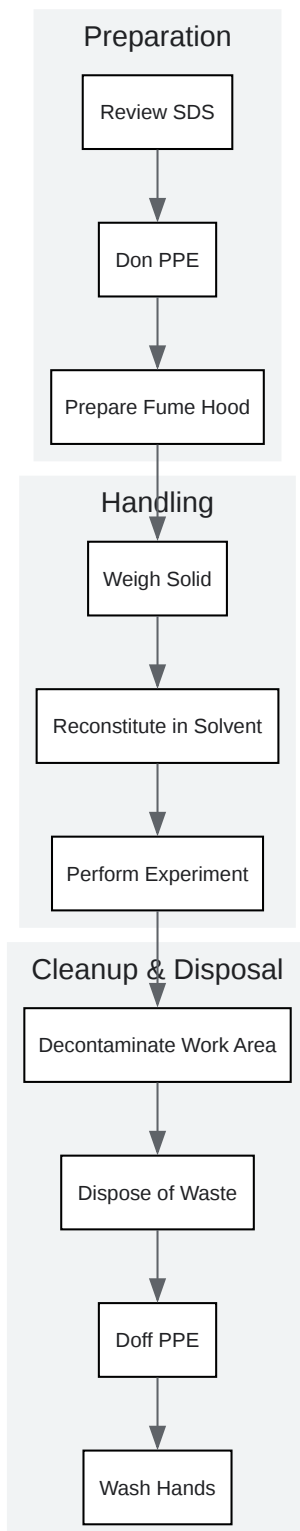
All waste materials contaminated with **Myosin V-IN-1** must be treated as hazardous chemical waste.

- Solid Waste: This includes contaminated gloves, gowns, pipette tips, and any empty vials. Place these items in a clearly labeled, sealed container for hazardous waste.
- Liquid Waste: Collect all solutions containing **Myosin V-IN-1** in a designated, sealed, and clearly labeled hazardous waste container. Do not pour this waste down the drain.
- Disposal Vendor: Follow your institution's guidelines for the disposal of hazardous chemical waste. This typically involves collection by a licensed environmental waste management company.

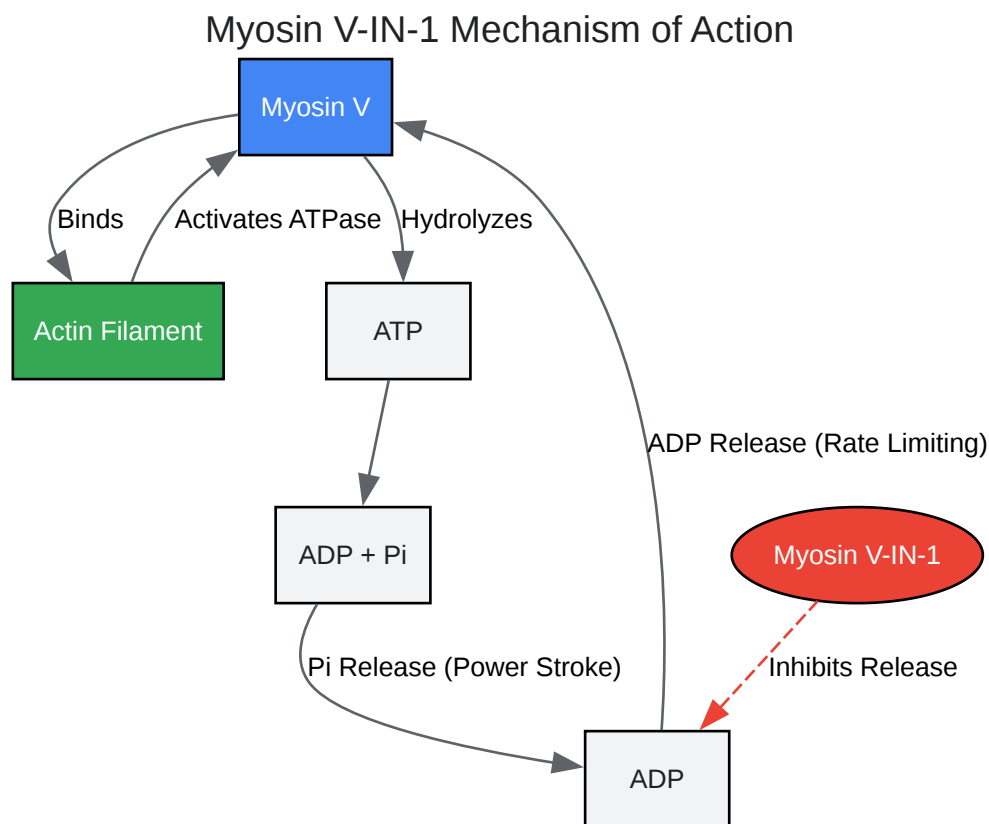
V. Experimental Workflow and Signaling Pathway

The following diagrams illustrate a general workflow for handling **Myosin V-IN-1** and its role in the Myosin V signaling pathway.

General Workflow for Handling Myosin V-IN-1

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Caption: A flowchart outlining the key steps for safely handling **Myosin V-IN-1** in a laboratory setting.



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Caption: A diagram illustrating how **Myosin V-IN-1** inhibits the Myosin V motor protein cycle.

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